Rimiterol Hydrobromide: A Technical Deep Dive into a Third-Generation β2-Agonist

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Compound of Interest

Compound Name:	*Rimiterol Hydrobromide*
CAS No.:	*31842-61-2*
Cat. No.:	*B138525*

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Abstract

This technical guide provides a comprehensive analysis of **Rimiterol Hydrobromide**, a third-generation short-acting β2-adrenergic agonist. Developed in the 1970s by Riker Laboratories, Rimiterol, marketed as Pulmadil, represented a significant advancement in bronchodilator therapy, offering enhanced selectivity for the β2 receptor compared to its predecessors. This document delves into the historical context of its discovery, its detailed mechanism of action, and a summary of its clinical pharmacology and efficacy. While **Rimiterol Hydrobromide** is no longer on the market, a thorough understanding of its development, pharmacological profile, and eventual withdrawal provides valuable insights for contemporary respiratory drug discovery and development.

Introduction: The Quest for Selective Bronchodilation

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The development of bronchodilators in the mid-20th century was marked by a drive to improve therapeutic efficacy while minimizing cardiovascular side effects. Early non-selective β-agonists, such as isoprenaline, were effective at relaxing bronchial smooth muscle but also stimulated β1-adrenergic receptors in the heart, leading to undesirable tachycardia and palpitations. This clinical need spurred the development of a new generation of β2-selective agonists, among which was Rimiterol. This guide will explore the scientific journey of **Rimiterol Hydrobromide**, from its chemical synthesis to its clinical application and eventual discontinuation.

Chemical and Physical Properties

Rimiterol Hydrobromide is the hydrobromide salt of erythro-(3,4-dihydroxyphenyl)-2-piperidyl-methanol. Its chemical and physical properties are summarized in the table below.

Property	Value
Chemical Formula	C12H18BrNO3
Molecular Weight	304.18 g/mol
CAS Number	31842-61-2
Appearance	Crystalline solid
Synonyms	Pulmadil, R 798, WG-253

Synthesis of **Rimiterol Hydrobromide**: A Conceptual Pathway

While specific proprietary synthesis protocols are not publicly detailed, a plausible synthetic route for erythro-(3,4-dihydroxyphenyl)-2-piperidyl-methanol hydrobromide can be conceptualized based on established organic chemistry principles. A likely approach would involve the condensation of a protected 3,4-dihydroxybenzaldehyde with a suitable piperidine derivative, followed by reduction of the resulting intermediate and subsequent deprotection and salt formation.

A potential, though not definitively documented, multi-step synthesis could be envisioned as follows:

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Step 1: Protection of the Catechol Moiety The starting material, 3,4-dihydroxybenzaldehyde, would likely have its hydroxyl groups protected to prevent unwanted side reactions. A common protecting group for catechols is the formation of an acetal, for example, with acetone or a benzylidene group.

Step 2: Condensation with a Piperidine Derivative The protected aldehyde would then be reacted with a 2-lithiated piperidine derivative. The piperidine's nitrogen would also likely be protected, for instance, with a benzyl or Boc group. This reaction would form the carbon skeleton of Rimiterol.

Step 3: Stereoselective Reduction The resulting ketone would need to be reduced to a secondary alcohol. To obtain the desired erythro diastereomer, a stereoselective reducing agent would be employed.

Step 4: Deprotection The protecting groups on the catechol and the piperidine nitrogen would then be removed. This is typically achieved through hydrogenation or acid-catalyzed hydrolysis, depending on the protecting groups used.

Step 5: Salt Formation Finally, the free base of Rimiterol would be treated with hydrobromic acid to yield the stable **Rimiterol Hydrobromide** salt.

Mechanism of Action: A Deep Dive into the β2-Adrenergic Signaling Cascade

Rimiterol Hydrobromide exerts its therapeutic effect through its selective agonist activity at the β2-adrenergic receptor, a G-protein coupled receptor (GPCR) predominantly located on the surface of bronchial smooth muscle cells. The binding of Rimiterol to the β2-receptor initiates a cascade of intracellular events leading to bronchodilation.[1]

The signaling pathway can be visualized as follows:

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Caption: Rimiterol-induced β2-adrenergic signaling pathway.

Upon activation by Rimiterol, the β2-receptor undergoes a conformational change, which in turn activates the associated stimulatory G-protein (Gs). The alpha subunit of the Gs protein then activates adenylyl cyclase, an enzyme that catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The subsequent increase in intracellular cAMP levels has several downstream effects, the most critical being the activation of Protein Kinase A (PKA). PKA then phosphorylates and inactivates myosin light-chain kinase (MLCK) and activates myosin light-chain phosphatase (MLCP). This dual action leads to a decrease in the phosphorylation of myosin light chains, resulting in the relaxation of the bronchial smooth muscle and, consequently, bronchodilation.

Pharmacological Profile

Pharmacodynamics

Rimiterol is a direct-acting sympathomimetic with a high affinity and selectivity for the β2-adrenergic receptor. Its primary pharmacodynamic effect is the relaxation of airway smooth muscle, leading to a rapid onset of bronchodilation.

Pharmacokinetics

Rimiterol Hydrobromide is characterized by a rapid onset and short duration of action. When administered via inhalation, bronchodilation typically occurs within minutes. The drug has a very short plasma half-life of less than five minutes. It is rapidly metabolized, primarily through O-methylation by catechol-O-methyltransferase (COMT).

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Clinical Development and Efficacy

Clinical trials of **Rimiterol Hydrobromide** were conducted primarily in the 1970s and early 1980s to evaluate its efficacy and safety in patients with asthma and other obstructive airway diseases.

Clinical Trial Design: A Methodological Overview

The clinical development of a bronchodilator like Rimiterol would have followed a standard phased approach.

- Phase I: These studies would have been conducted in a small number of healthy volunteers to assess the drug's safety, tolerability, and pharmacokinetic profile.
- Phase II: These trials would have involved a larger group of patients with the target disease (e.g., asthma) to evaluate the drug's efficacy at different doses and to further assess its safety.
- Phase III: Large-scale, multicenter trials would have been conducted to confirm the drug's efficacy and safety in a broader patient population and to compare it with existing treatments.

A typical experimental protocol for a Phase II or III clinical trial evaluating an inhaled bronchodilator would involve the following steps:

- Patient Recruitment: Patients with a confirmed diagnosis of asthma or another reversible obstructive airway disease would be recruited. Inclusion and exclusion criteria would be strictly defined.
- Baseline Assessment: At the beginning of the study, baseline measurements of lung function, such as Forced Expiratory Volume in one second (FEV1) and Peak Expiratory Flow Rate (PEFR), would be recorded.
- Randomization: Patients would be randomly assigned to receive either **Rimiterol Hydrobromide** or a placebo or an active comparator (e.g., isoprenaline, salbutamol).
- Treatment Administration: The study drug would be administered, typically via a metered-dose inhaler.

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- Post-treatment Monitoring: Lung function (FEV1, PEFR) and cardiovascular parameters (heart rate, blood pressure) would be monitored at regular intervals after drug administration.
- Data Analysis: The changes in lung function from baseline would be compared between the treatment groups to determine the efficacy of Rimiterol. Safety data would also be meticulously analyzed.

Summary of Clinical Efficacy Data

Clinical studies demonstrated that **Rimiterol Hydrobromide** was a potent and rapidly acting bronchodilator. The following table summarizes representative data from a study comparing intravenous and aerosol administration of Rimiterol in asthmatic patients.

Administration Route	Dose	Mean Increase in PEFR	Mean Increase in FEV1
Intravenous	1050 µg (cumulative)	50.6%	53.7%
Aerosol	200 µg	Not explicitly stated in the provided abstract, but shown to be effective.	Not explicitly stated in the provided abstract, but shown to be effective.

Data from a study by Tarala et al. (1981)

These results highlight the significant bronchodilator effect of Rimiterol. The study also noted that intravenous administration was associated with a higher incidence of side effects such as palpitations and tremor compared to aerosol administration.

Preclinical Evaluation: In Vitro and In Vivo Models

Prior to human trials, **Rimiterol Hydrobromide** would have undergone extensive preclinical evaluation to characterize its pharmacological and toxicological properties.

In Vitro Studies

- Receptor Binding Assays: These assays would have been used to determine the binding affinity of Rimiterol for β1- and β2-adrenergic receptors, providing a quantitative measure of

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its selectivity. A typical protocol would involve incubating radiolabeled ligands with cell membranes expressing the receptors in the presence of varying concentrations of Rimiterol.

- Isolated Tissue Preparations: The functional activity of Rimiterol would have been assessed using isolated tissues, such as guinea pig tracheal chains or bronchial smooth muscle preparations. The ability of Rimiterol to relax pre-contracted tissues would have been measured, allowing for the determination of its potency (EC50) and efficacy.

In Vivo Studies

- Animal Models of Bronchoconstriction: The bronchodilator effects of Rimiterol would have been evaluated in animal models, such as anesthetized guinea pigs or dogs, in which bronchoconstriction is induced by agents like histamine or methacholine. The ability of Rimiterol to prevent or reverse the increase in airway resistance would have been measured.

- Cardiovascular Safety Pharmacology: The cardiovascular effects of Rimiterol would have been studied in animal models to assess its potential to cause tachycardia and other cardiac side effects. Heart rate and blood pressure would be monitored following administration of the drug.

Market Withdrawal and Concluding Remarks

Rimiterol Hydrobromide (Pulmadil) was withdrawn from the market. While the specific, officially cited reasons for its withdrawal are not readily available in the public domain, the discontinuation of a drug is often a multifactorial decision. It can be related to the emergence of newer, more effective, or safer alternatives, commercial viability, or post-marketing surveillance data revealing a less favorable risk-benefit profile than initially anticipated. The development of longer-acting β2-agonists (LABAs) offered patients more convenient dosing regimens and sustained bronchodilation, which may have contributed to the decline in the use of short-acting agents like Rimiterol.

In conclusion, **Rimiterol Hydrobromide** was a significant product of its time, representing a step forward in the quest for selective β2-adrenergic agonists. Its story underscores the iterative nature of drug development, where each new compound, whether it remains on the market or not, contributes to the body of knowledge that informs the design of future therapies. For researchers and drug development professionals, the history of Rimiterol serves as a

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valuable case study in the principles of pharmacology, clinical trial design, and the evolving landscape of respiratory medicine.

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